

Physicochemical Properties of 1,2,7-Trichloronaphthalene: A Technical Guide

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Compound of Interest

Compound Name: 1,2,7-Trichloronaphthalene

Cat. No.: B15346560

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This technical guide provides a comprehensive overview of the vapor pressure and Henry's Law constant for **1,2,7-Trichloronaphthalene**, a specific congener of polychlorinated naphthalenes (PCNs). Due to a scarcity of direct experimental data for this particular isomer, this document also includes data for other trichloronaphthalene isomers and related compounds to provide context and facilitate estimations for environmental fate and transport modeling. This guide is intended for researchers, scientists, and professionals in drug development and environmental science.

Core Physicochemical Data

The partitioning of a chemical between the gas and aqueous phases is governed by its vapor pressure and Henry's Law constant. These parameters are critical for predicting the environmental distribution and persistence of substances like **1,2,7-Trichloronaphthalene**.

Vapor Pressure

Direct experimental data for the vapor pressure of **1,2,7-Trichloronaphthalene** is not readily available in the reviewed literature. However, data for other trichloronaphthalene isomers can serve as a valuable reference. The vapor pressures for several isomers are presented in Table 1. It is important to note that vapor pressure is temperature-dependent.

Table 1: Vapor Pressure Data for Trichloronaphthalene Isomers and Related Compounds

Compound	Vapor Pressure (Pa)	Temperature (°C)	Notes
1,2,3-Trichloronaphthalene	-	-	Enthalpy of vaporization is 68 kJ/mol at 100°C[1]
1,3,7-Trichloronaphthalene	Not available	-	Boiling point is 309.3°C at 760 mmHg[2]
1,4,5-Trichloronaphthalene	0.0000503	25	Value is 0.000377 mmHg at 25°C[3]

Note: Conversion from mmHg to Pa is approximately 1 mmHg = 133.322 Pa.

Henry's Law Constant

The Henry's Law constant (HLC) relates the partial pressure of a solute in the gas phase to its concentration in the aqueous phase at equilibrium. A compilation of Henry's Law constants by Rolf Sander of the Max-Planck Institute for Chemistry provides a value for **1,2,7-Trichloronaphthalene** (PCN-17).

Table 2: Henry's Law Constant for **1,2,7-Trichloronaphthalene**

Compound	CAS RN	Henry's Law Constant (H)	Method
1,2,7-Trichloronaphthalene (PCN-17)	51570-43-5	See Compilation	Compilation

For a comprehensive and up-to-date database of Henry's Law constants, including the temperature dependence, researchers are encouraged to consult the living review and online database maintained by Sander[4].

Experimental Protocols

The determination of vapor pressure and Henry's Law constant for hydrophobic organic compounds like trichloronaphthalenes requires specialized experimental techniques. The following sections detail common methodologies cited in the literature for similar compounds such as polychlorinated biphenyls (PCBs), which share structural and chemical similarities with PCNs.

Vapor Pressure Determination: Knudsen Effusion Method

The Knudsen effusion method is a widely used technique for measuring the low vapor pressures of solid or liquid substances with low volatility.^{[5][6]}

Methodology:

- **Sample Preparation:** A small amount of the purified compound is placed in a Knudsen cell, which is a small, thermostated container with a very small orifice.
- **Equilibration:** The cell is placed in a high-vacuum chamber and heated to a precise temperature, allowing the sample to reach vapor pressure equilibrium.
- **Effusion:** The vapor effuses through the orifice into the vacuum. The rate of mass loss of the sample is measured over a specific time period.
- **Calculation:** The vapor pressure (P) is calculated using the Hertz-Knudsen equation: $P = (\Delta m / (A * t)) * \sqrt{2 * \pi * R * T / M}$ Where:
 - Δm is the mass loss
 - A is the area of the orifice
 - t is the time of effusion
 - R is the ideal gas constant
 - T is the absolute temperature
 - M is the molar mass of the substance

By conducting the experiment at various temperatures, the temperature dependence of the vapor pressure can be determined, and thermodynamic parameters like the enthalpy of sublimation or vaporization can be derived using the Clausius-Clapeyron equation[6].

Caption: Workflow for Vapor Pressure Determination via Knudsen Effusion.

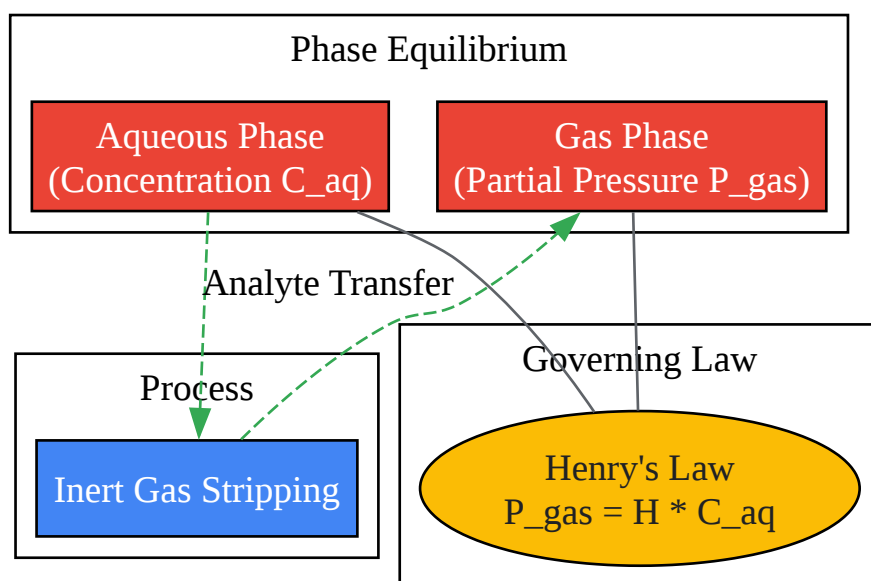
Henry's Law Constant Determination: Inert Gas Stripping (IGS)

Inert Gas Stripping (IGS) is a dynamic method suitable for measuring the Henry's Law constant of volatile and semi-volatile organic compounds from aqueous solutions.[4][7]

Methodology:

- **Solution Preparation:** An aqueous solution of the target compound with a known concentration is prepared.
- **Stripping:** An inert gas (e.g., nitrogen) is bubbled through the solution at a constant flow rate. The gas strips the volatile compound from the liquid phase.
- **Analysis:** The concentration of the compound in the off-gas is continuously monitored over time using a suitable detector, such as a gas chromatograph (GC)[8].
- **Calculation:** The Henry's Law constant is determined from the rate of decrease of the compound's concentration in the liquid phase or its concentration in the gas phase. The relationship is derived from a mass balance on the system.

Several variations of this method exist, including the bubble column and multiple equilibration techniques, which can be adapted based on the compound's properties and the desired accuracy[8][9].



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Caption: Relationship between Phases Governed by Henry's Law.

Conclusion

This technical guide summarizes the available data for the vapor pressure and Henry's Law constant of **1,2,7-Trichloronaphthalene** and its isomers. While a direct experimental value for the vapor pressure of **1,2,7-Trichloronaphthalene** is not currently available, the data on related isomers and the detailed experimental protocols provided herein offer a solid foundation for researchers to estimate this property and to conduct further experimental investigations. The provided Henry's Law constant information is a crucial parameter for environmental modeling. The use of standardized and validated experimental methods, such as the Knudsen effusion and inert gas stripping techniques, is essential for generating high-quality data for these environmentally significant compounds.

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